

Unveiling the Molecular Architecture of Sequosempervirin D: A Technical Guide

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Compound of Interest

Compound Name: Sequosempervirin D

Cat. No.: B602808

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the chemical nature of **Sequosempervirin D**, a norlignan compound isolated from the coastal redwood, *Sequoia sempervirens*. This document details its chemical structure, physicochemical properties, and the experimental methodologies employed for its characterization, offering a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Chemical Structure and Properties

Sequosempervirin D belongs to the class of norlignans, a group of phenolic compounds characterized by a C17 skeleton. The definitive structure of **Sequosempervirin D** was elucidated through a combination of spectroscopic techniques, primarily high-resolution mass spectrometry (HR-MS) and advanced nuclear magnetic resonance (NMR) spectroscopy.

Table 1: Physicochemical and Spectroscopic Data for **Sequosempervirin D**

Property	Value
Molecular Formula	C ₁₇ H ₁₈ O ₅
Molecular Weight	302.32 g/mol
¹ H NMR	Data unavailable in abstract. Full paper access required.
¹³ C NMR	Data unavailable in abstract. Full paper access required.
HR-MS	Data confirming molecular formula would be present in the full publication.

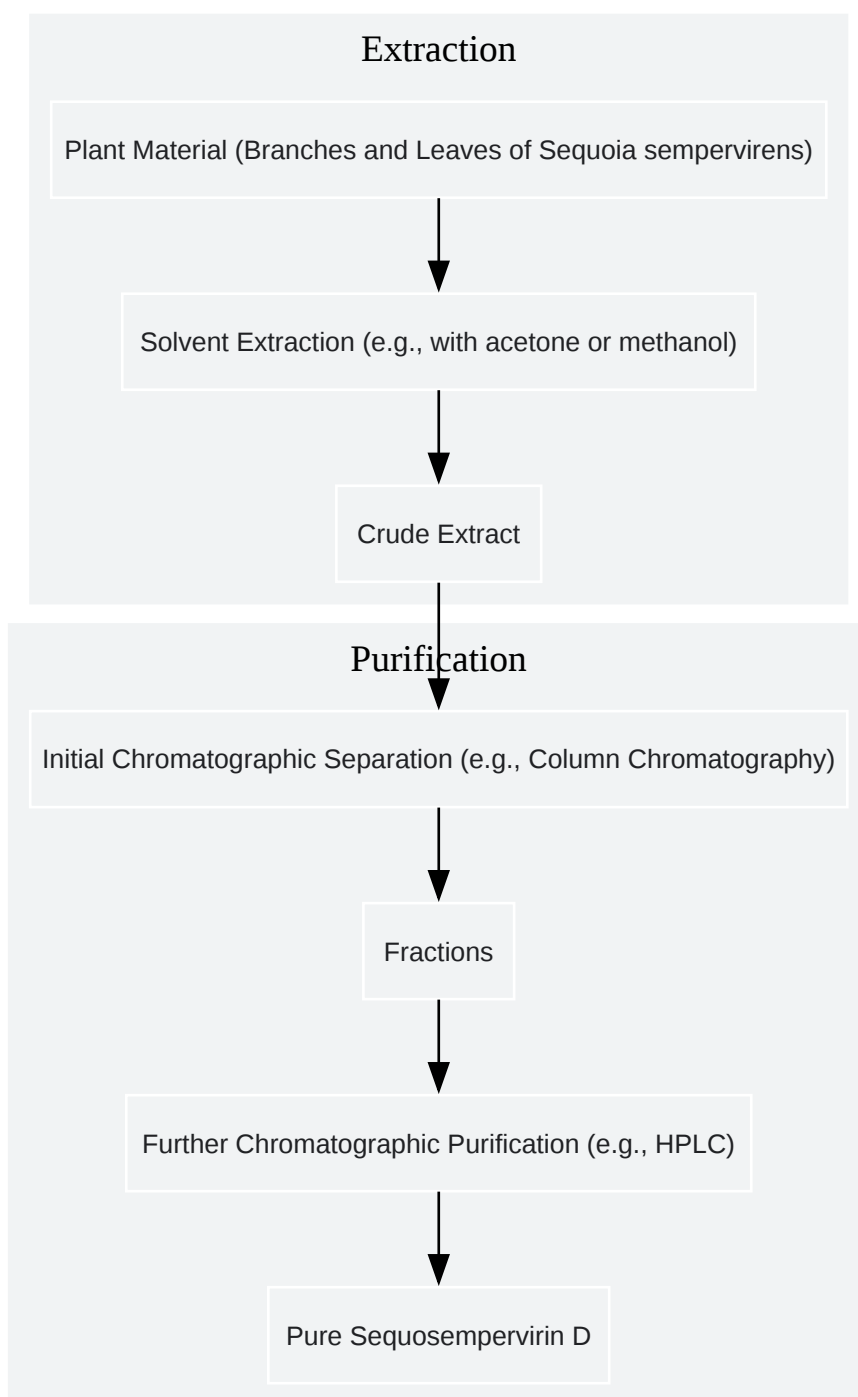
Note: Specific NMR and HR-MS data are typically found within the full scientific publication and are not available in the abstract.

Experimental Protocols

The isolation and structural elucidation of **Sequosempervirin D** involved a series of meticulous experimental procedures, as outlined in the primary literature.

Isolation and Purification

The process of obtaining pure **Sequosempervirin D** from the branches and leaves of *Sequoia sempervirens* is a multi-step process.

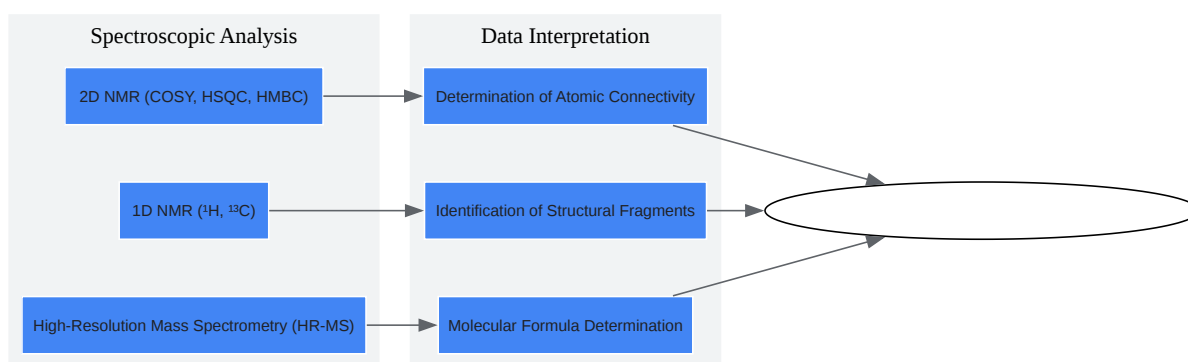


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Figure 1: General workflow for the isolation of **Sequosempervirin D**.

Structure Elucidation

The determination of the precise atomic arrangement of **Sequosempervirin D** relied on a suite of modern spectroscopic techniques.



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Figure 2: Logical workflow for the structure elucidation of **Sequosempervirin D**.

Potential Biological Significance

While the specific biological activities of **Sequosempervirin D** are not detailed in the initial abstract, the study from which it was identified notes that other norlignans from *Sequoia sempervirens* exhibit interesting biological properties. For instance, the acetone extract of the plant material was found to be antifungal against *Candida glabrata*, and both acetone and methanol extracts inhibited the proteolytic activity of cathepsin B.[1] Further research is warranted to determine if **Sequosempervirin D** contributes to these observed activities or possesses other unique therapeutic potentials.

Conclusion

Sequosempervirin D, a norlignan from *Sequoia sempervirens*, represents another addition to the rich chemical diversity of this iconic tree species. Its structural elucidation, achieved through rigorous spectroscopic analysis, provides a foundation for future investigations into its biosynthetic pathways and potential pharmacological applications. This guide serves as a

foundational resource for scientists interested in the further study of this and related natural products.

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References

- 1. Norlignans from Sequoia sempervirens - PubMed [pubmed.ncbi.nlm.nih.gov]
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